

dealing with the flammability of aluminum tert-butoxide in the lab

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Compound of Interest

Compound Name: Aluminum tert-butoxide

Cat. No.: B045353

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Technical Support Center: Safe Handling of Aluminum Tert-Butoxide

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on managing the flammability and other hazards associated with **aluminum tert-butoxide** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary flammability hazards of **aluminum tert-butoxide**?

A1: **Aluminum tert-butoxide** is classified as a flammable solid (H228) that can ignite upon contact with heat, sparks, or open flames.^{[1][2]} Dust from the compound can also form explosive mixtures with air.^{[2][3]} It is highly reactive with water, releasing flammable gases.^[4]

Q2: What should I do in case of a fire involving **aluminum tert-butoxide**?

A2: In case of a fire, use a Class D dry powder extinguisher, dry sand, or carbon dioxide.^{[1][5]} Do NOT use water, as it will react violently with the **aluminum tert-butoxide** and intensify the fire.^[2] For major fires, evacuate the area and fight the fire remotely due to the risk of explosion.^[5]

Q3: How should I properly store **aluminum tert-butoxide** to minimize fire risk?

A3: Store **aluminum tert-butoxide** in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable solids.^{[1][2]} It should be stored under an inert atmosphere (e.g., nitrogen or argon) as it is sensitive to air and moisture.^{[2][6]} Keep it away from sources of ignition, oxidizing agents, and water.^{[1][2]}

Q4: What are the hazardous decomposition products of **aluminum tert-butoxide** when heated?

A4: When heated to decomposition, **aluminum tert-butoxide** can produce carbon monoxide (CO), carbon dioxide (CO₂), and fumes of aluminum or aluminum oxide.^{[1][5]}

Q5: What personal protective equipment (PPE) is required when handling **aluminum tert-butoxide**?

A5: When handling **aluminum tert-butoxide**, you must wear flame-retardant protective clothing, chemical-resistant gloves, and chemical safety goggles or a face shield.^{[1][2][3]} Work should be conducted in a chemical fume hood to avoid inhalation of dust.^[2]

Troubleshooting Guide

Issue	Probable Cause	Solution
Sparks or static discharge observed when handling the powder.	Improper grounding of equipment or use of non-sparking tools.	Ensure all equipment, including containers and scoops, are properly grounded.[1][3] Use non-sparking tools for all transfers and manipulations.[2]
The material appears clumpy or has solidified.	Exposure to moisture from the air.[6]	The material has likely hydrolyzed. Do not use if the integrity of the compound is compromised. Dispose of it according to your institution's hazardous waste guidelines.
A small spill occurs in the fume hood.	Accidental mishandling during transfer.	Wearing appropriate PPE, cover the spill with a dry, inert absorbent material like sand or earth.[2] Scoop the mixture into a sealed container for proper disposal. Do not use water for cleanup.[2]
A fire has started in the container.	Accidental introduction of an ignition source or reaction with contaminants.	Immediately use a Class D fire extinguisher, dry sand, or CO2. [5] If the fire is not immediately extinguishable, evacuate the area and activate the fire alarm.

Quantitative Data Summary

Property	Value	Source
CAS Number	556-91-2	[1]
Molecular Formula	C ₁₂ H ₂₇ AlO ₃	[7]
Molecular Weight	246.32 g/mol	[7][8]
Appearance	White to gray powder or crystals	[6][9]
Melting Point	>200 °C	[9]
Boiling Point	Sublimes at 180 °C	[6]
Flash Point	>65 °C	[6][10]
Autoignition Temperature	No information available	[5]
Solubility	Very soluble in organic solvents like alcohols, benzene, toluene, and xylene. [6][10] Reacts with water.	

Experimental Protocol: Safe Handling and Use in a Reaction

This protocol outlines the safe procedure for using **aluminum tert-butoxide** as a reagent in a laboratory-scale chemical reaction.

1. Preparation and Precautionary Measures:

- Ensure a Class D fire extinguisher and a container of dry sand are readily accessible.
- Work exclusively within a certified chemical fume hood.
- Set up all glassware and ensure it is completely dry by oven-drying or flame-drying under an inert atmosphere.
- Purge the reaction vessel with an inert gas (e.g., nitrogen or argon).

2. Weighing and Transfer:

- Transfer the required amount of **aluminum tert-butoxide** from its storage container to a pre-weighed, dry flask under a positive pressure of inert gas.
- Use non-sparking spatulas and tools for the transfer.
- Ground all equipment to prevent static discharge.
- Seal the primary storage container immediately after use.

3. Reaction Setup:

- Add the **aluminum tert-butoxide** to the reaction solvent (e.g., dry toluene) under a continuous inert gas flow.
- If the reaction requires heating, use a heating mantle with a temperature controller. Do not use an open flame.

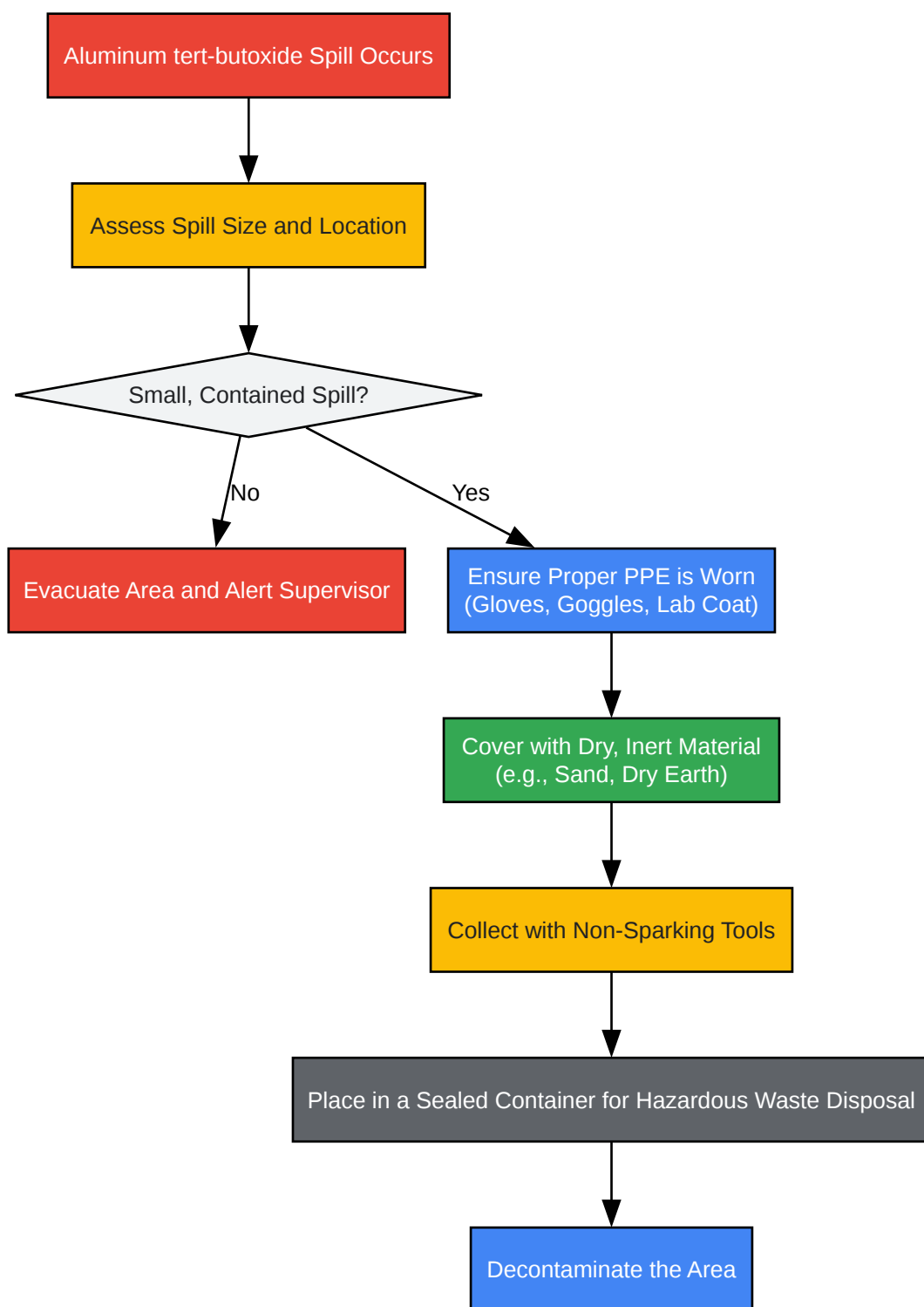
4. Post-Reaction Quenching:

- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly and carefully add a quenching agent (e.g., isopropanol) dropwise to neutralize any unreacted **aluminum tert-butoxide**. This is an exothermic reaction; maintain slow addition to control the temperature.
- Once the initial reaction subsides, slowly add water to quench the remaining alkoxide.

5. Waste Disposal:

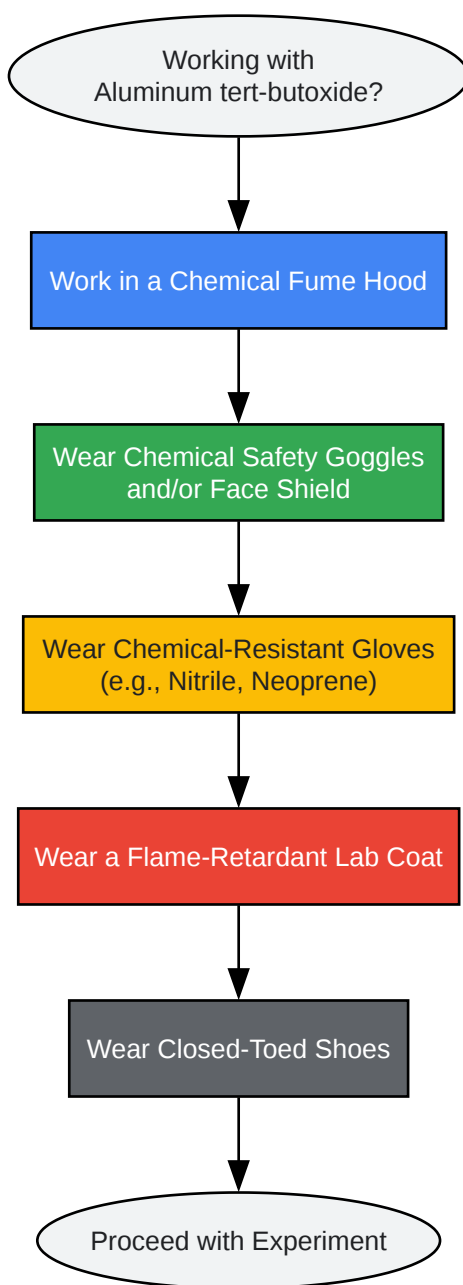
- All solid waste contaminated with **aluminum tert-butoxide** should be collected in a designated, sealed container.
- Liquid waste should be quenched as described above before being placed in the appropriate hazardous waste container.

Visualizations



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Caption: Workflow for handling an **aluminum tert-butoxide** spill.



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Caption: Personal Protective Equipment (PPE) selection for handling **aluminum tert-butoxide**.

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